

physical and chemical properties of 3-nitrosopyridine-2,6-diamine

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Compound of Interest

Compound Name: **3-nitrosopyridine-2,6-diamine**

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An In-Depth Technical Guide to 3-Nitrosopyridine-2,6-diamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Nitrosopyridine-2,6-diamine is a pyridine derivative of interest in chemical and pharmaceutical research. This technical guide provides a comprehensive overview of its known physical and chemical properties, drawing from available data. Due to the limited publicly accessible experimental data, some properties are presented as predicted values and should be considered with appropriate caution. This document aims to consolidate the existing information to support further research and development efforts involving this compound.

Chemical Identity and Physical Properties

3-Nitrosopyridine-2,6-diamine, with the CAS number 89323-10-4, is a red-brown powder^[1] ^[2]. Its fundamental chemical and physical characteristics are summarized in the table below. It is important to note that while the melting point has been experimentally determined, other values such as boiling point, density, refractive index, and pKa are currently based on estimations and require experimental verification.

Property	Value	Source
IUPAC Name	3-nitrosopyridine-2,6-diamine	N/A
Synonyms	(6-amino-3-nitroso-2-pyridyl)amine; 2,6-diamino-3-nitrosopyridine; pyridine, 2,6-diamino-3-nitroso-	[1]
CAS Number	89323-10-4	[1][3]
Molecular Formula	C ₅ H ₆ N ₄ O	[1][3][4]
Molecular Weight	138.13 g·mol ⁻¹	[1][4]
Appearance	Red-brown powder	[1][2]
Melting Point	260-266 °C	[1][2]
Boiling Point	253.51°C (rough estimate)	[2]
Density	1.3577 (rough estimate)	[2]
Refractive Index	1.8300 (estimate)	[2]
pKa	2.57±0.50 (Predicted)	[2]

Spectral Data

Detailed experimental spectral data for **3-nitrosopyridine-2,6-diamine**, including ¹H NMR, ¹³C NMR, IR, and mass spectrometry, are not readily available in the public domain. The characterization of this compound would typically involve the following analytical techniques:

- ¹H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy: To determine the number and types of hydrogen atoms in the molecule and their connectivity.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy: To identify the number and types of carbon atoms.
- IR (Infrared) Spectroscopy: To identify the functional groups present in the molecule, such as N-H (amines), C=C and C=N (aromatic ring), and N=O (nitroso group).

- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the molecule, confirming its identity.

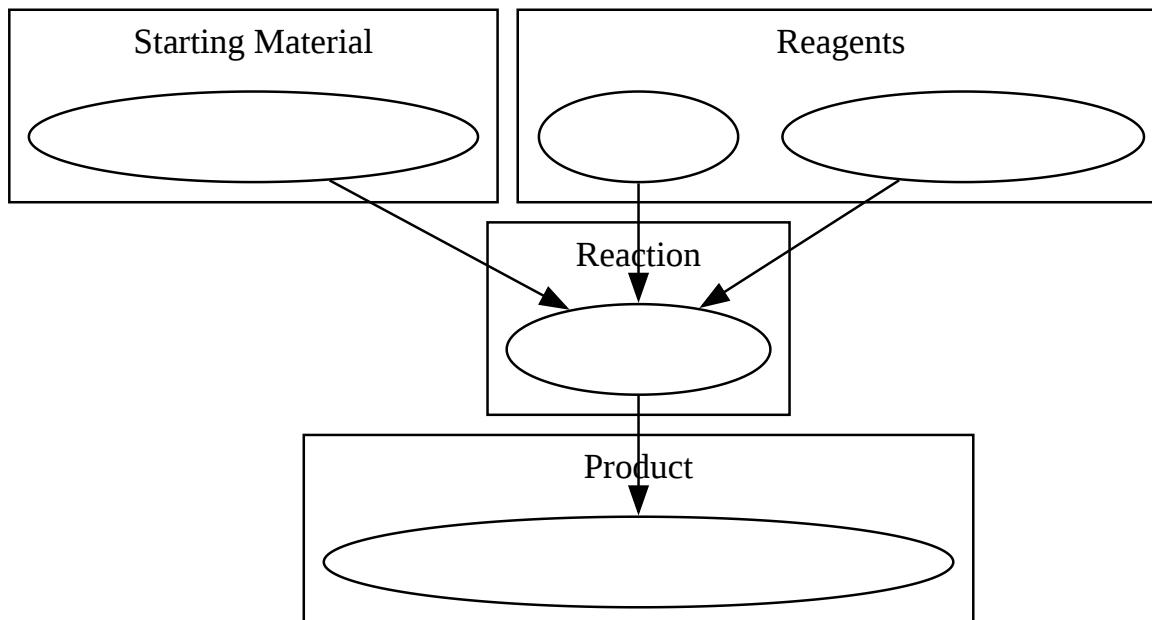
While specific spectra for the target compound are unavailable, data for structurally related compounds can provide some reference. For instance, the IR spectrum of a related compound, 2,6-diamino-4-[(diphenylmethyl)amino]-3-nitropyridine, has been documented[5]. Similarly, ¹³C NMR data for 2,6-diamino-3,5-dinitro-pyridine is available[6].

Experimental Protocols

Synthesis

Detailed, peer-reviewed experimental protocols for the synthesis of **3-nitrosopyridine-2,6-diamine** are not widely published. However, general synthetic strategies for related aminopyridines and nitropyridines can provide insights into potential synthetic routes.

A plausible approach could involve the nitrosation of the parent compound, 2,6-diaminopyridine. The nitrosation of aromatic amines is a well-established reaction, typically carried out using a source of nitrous acid, such as sodium nitrite in an acidic medium.



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A generalized workflow for investigating the biological activity of a novel compound.

Safety Information

3-Nitrosopyridine-2,6-diamine is classified as an irritant. The risk codes associated with this compound are R36/37/38, indicating that it is irritating to the eyes, respiratory system, and skin. [1] Standard safety precautions, including the use of suitable protective clothing, gloves, and eye/face protection, are recommended when handling this chemical.[1] In case of contact with eyes, immediate rinsing with plenty of water and seeking medical advice is advised.[1]

Conclusion

3-Nitrosopyridine-2,6-diamine is a chemical compound with established basic physical properties but a significant lack of detailed experimental data, particularly in the areas of spectroscopy, synthesis protocols, and biological activity. The information presented in this guide is based on the limited available data and estimations. Further experimental work is required to fully characterize this molecule and to explore its potential applications in research and drug development. The structural features of this compound suggest that it may possess interesting biological properties worthy of investigation.

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